

2-Chloro-1,4-benzoquinone: A Technical Overview for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-1,4-benzoquinone

Cat. No.: B1222853

[Get Quote](#)

An In-depth Guide to the Molecular Structure, Properties, Synthesis, and Applications of a Versatile Quinone Derivative.

Abstract

2-Chloro-1,4-benzoquinone, a chlorinated derivative of 1,4-benzoquinone, is a highly reactive compound that serves as a pivotal intermediate in various organic syntheses.^[1] Its electrophilic nature makes it a valuable precursor for the synthesis of dyes, pharmaceuticals, and agrochemicals.^{[1][2]} This document provides a comprehensive technical overview of **2-Chloro-1,4-benzoquinone**, detailing its molecular structure, physicochemical properties, established synthesis protocols, and key applications. The information is tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis, with a focus on presenting quantitative data and experimental methodologies in a clear and accessible format.

Chemical Identity and Properties

2-Chloro-1,4-benzoquinone is an organic compound with the chemical formula $C_6H_3ClO_2$.^[3] It is recognized for its aromatic character and the presence of a chlorine substitution on the benzoquinone ring.^[2] The IUPAC name for this compound is 2-chlorocyclohexa-2,5-diene-1,4-dione.^[4]

Chemical Identifiers

The following table summarizes the key chemical identifiers for **2-Chloro-1,4-benzoquinone**.

| Identifier | Value | Citations |
|-------------------|--|---|
| CAS Number | 695-99-8 | [1] [2] [3] [4] [5] [6] |
| Molecular Formula | C ₆ H ₃ ClO ₂ | [1] [2] [3] [4] [5] |
| Molecular Weight | 142.54 g/mol | [1] [3] [4] [5] [6] |
| IUPAC Name | 2-chlorocyclohexa-2,5-diene-1,4-dione | [4] [5] |
| InChI | InChI=1S/C6H3ClO2/c7-5-3-4(8)1-2-6(5)9/h1-3H | [2] [4] |
| InChIKey | WOGWYSWDBYCVDY-UHFFFAOYSA-N | [2] [4] [5] |
| Canonical SMILES | <chem>C1=CC(=O)C(=CC1=O)Cl</chem> | [2] [5] |
| Synonyms | 2-Chloro-p-benzoquinone, Chloro-1,4-benzoquinone, Chloroquinone, Monochloro-p-benzoquinone | [3] [4] [5] |

Physicochemical Properties

The physical and chemical properties of **2-Chloro-1,4-benzoquinone** are detailed in the table below. The compound typically appears as a yellow to brown crystalline solid.[\[1\]](#)[\[2\]](#)[\[3\]](#)

| Property | Value | Citations |
|----------------|---|--------------|
| Appearance | Yellow to brown crystalline solid | [1][2][3][7] |
| Melting Point | 52-57 °C | [1][3] |
| Boiling Point | ~210 °C (with decomposition) | [1][3] |
| Density | 1.40 g/cm ³ | [1][3] |
| Flash Point | 83 °C | [1][3] |
| Vapor Pressure | 0.196 mmHg at 25°C | [3] |
| Solubility | Slightly soluble in water; Soluble in organic solvents like ethanol and ether. | [1] |
| Stability | Stable under normal conditions, but decomposes upon heating. | [1] |

Synthesis and Experimental Protocols

2-Chloro-1,4-benzoquinone can be synthesized through various methods, primarily involving the oxidation of chlorinated phenols or the electrolytic reduction of o-chloronitrobenzene followed by oxidation.

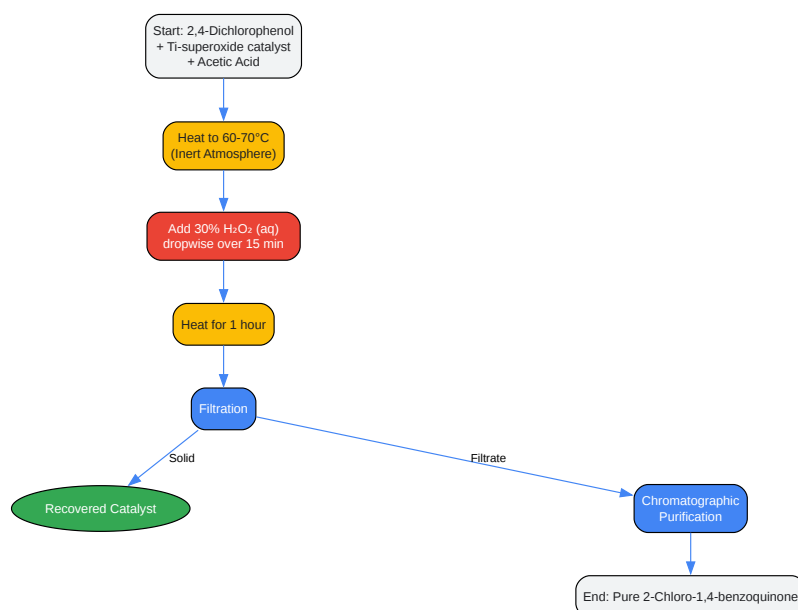
Synthesis from 2,4-Dichlorophenol

One method involves the oxidation of 2,4-dichlorophenol using a Ti-superoxide catalyst and hydrogen peroxide.[8]

Protocol:

- A mixture of 2,4-dichlorophenol (5 mmol) and Ti-superoxide catalyst (125 mg, 20% w/w) in acetic acid (5 ml) is heated with stirring at 60-70°C under an inert atmosphere.[8]
- Aqueous 30% H₂O₂ (20 mmol) is added dropwise to the reaction mixture over 15 minutes.[8]

- The mixture is heated for an additional hour.[8]
- After the reaction, the catalyst is recovered by filtration.[8]
- The resulting **2-chloro-1,4-benzoquinone** is separated by chromatographic purification.[8]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2-Chloro-1,4-benzoquinone** from 2,4-Dichlorophenol.

Synthesis from 2-Chlorobenzamide

Another general method involves the use of diacetoxyiodobenzene as an oxidizing agent.[8]

Protocol:

- Diacetoxyiodobenzene (5 mmol, 1.61 g) and NaHSO₄·H₂O (1 mmol, 0.138 g) are stirred in an aqueous acetonitrile solution (5 mL water and 5 mL acetonitrile) for 10-15 minutes at room temperature.[8]
- 2-Chlorobenzamide (1 mmol) is added to this reaction mixture.[7]
- Stirring is continued until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).[7][8]
- Upon completion, the reaction is quenched with ice water and extracted with chloroform (3 x 10 mL).[7][8]
- The combined chloroform layers are washed with water (3 x 20 mL), dried with anhydrous Na₂SO₄, and concentrated on a rotary evaporator to yield the crude product.[7][8]
- The crude product is then purified by silica gel column chromatography using an ethyl acetate:hexane (1:9, v/v) eluent to obtain pure **2-chloro-1,4-benzoquinone**. [7][8]

Synthesis via Electrolytic Reduction and Oxidation

A classic method involves the electrolytic reduction of o-chloronitrobenzene to 2-chloro-4-aminophenol, followed by oxidation.[9]

Protocol:

- Reduction: o-Chloronitrobenzene is electrolytically reduced in a catholyte chamber containing acetic acid and sulfuric acid to form an aqueous acid solution of 2-chloro-4-aminophenol.[9]
- Oxidation: The resulting solution is adjusted to 4N in sulfuric acid. A solution of sodium dichromate dihydrate in water is then added in one portion at room temperature. The temperature should be maintained below 35°C with external cooling.[9]
- Isolation: After standing for at least one hour, the mixture is filtered. The filtrate is extracted with ether.[9]
- Purification: The combined ether extracts are distilled to remove the solvent. The residue is then subjected to steam distillation to yield yellow **2-chloro-1,4-benzoquinone**, which can

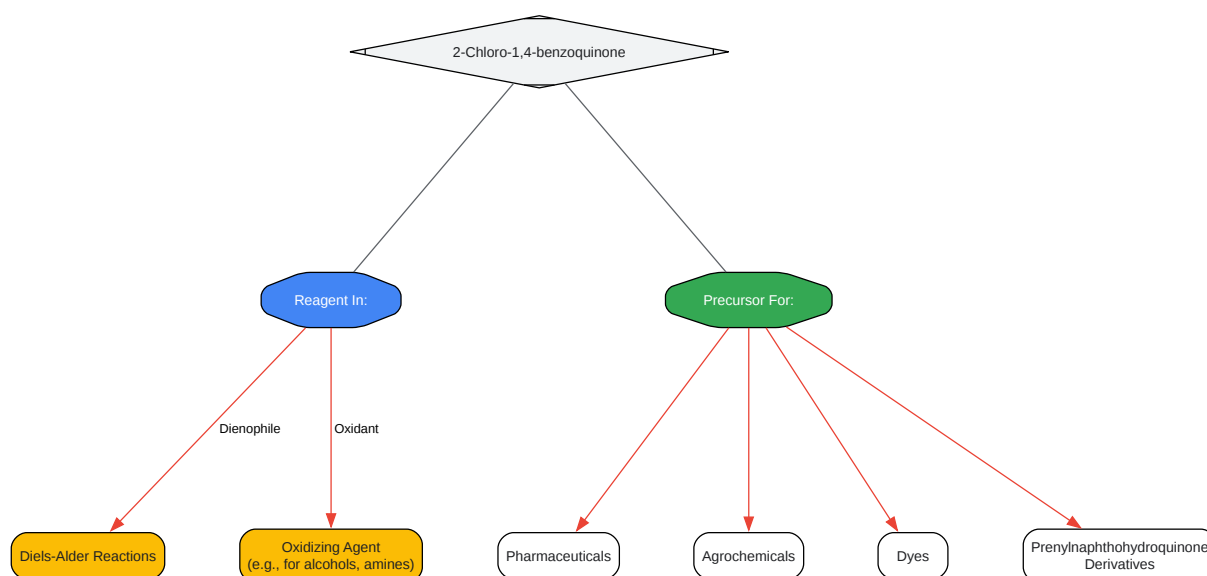
be further purified by crystallization from aqueous ethanol.[9]

Reactivity and Applications

2-Chloro-1,4-benzoquinone is a versatile reagent in organic chemistry, primarily due to its reactivity as an electrophile and an oxidizing agent.[1][2]

Role in Synthesis

- **Diels-Alder Reactions:** Like other quinones, it can act as a dienophile in Diels-Alder reactions, providing a route to complex cyclic structures.[10][11]
- **Intermediate for Derivatives:** It is a key intermediate in the preparation of various organic compounds, including chloro derivatives of prenylnaphthohydroquinone, which have been evaluated for their cytotoxicity.[7][10]
- **Pharmaceuticals and Agrochemicals:** The compound serves as a building block in the synthesis of specialized pharmaceuticals and agrochemicals.[1][2]



[Click to download full resolution via product page](#)

Caption: Key applications and reactivity of **2-Chloro-1,4-benzoquinone** in organic synthesis.

Environmental and Degradation Studies

2-Chloro-1,4-benzoquinone is also a compound of interest in environmental science. It has been identified as an intermediate formed during the degradation of 3,4-dichloroaniline in a dielectric barrier discharge plasma reactor and during the lignin peroxidase-catalyzed oxidation of 2-chloro-1,4-dimethoxybenzene.^{[1][7]}

Safety and Handling

2-Chloro-1,4-benzoquinone is classified as a hazardous substance and requires careful handling.^{[4][12]}

GHS Hazard Classification

The Globally Harmonized System (GHS) classification for this compound is summarized below.

| Hazard Class | GHS Code | Description | Citations |
|--|----------|----------------------------------|---|
| Skin Corrosion/Irritation | H315 | Causes skin irritation | [2] [4] |
| Serious Eye Damage/Irritation | H319 | Causes serious eye irritation | [2] [4] |
| Specific Target Organ Toxicity (Single Exposure) | H335 | May cause respiratory irritation | [2] [4] |
| Acute Toxicity, Oral (Potential) | H302 | Harmful if swallowed | [4] |

Handling and Personal Protective Equipment (PPE)

Appropriate safety precautions must be taken when working with **2-Chloro-1,4-benzoquinone**.
[\[1\]](#)[\[10\]](#)[\[12\]](#)

- Ventilation: Use only in well-ventilated areas or under a fume hood.[\[1\]](#)[\[12\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles with side-shields, and protective clothing.[\[1\]](#)[\[10\]](#)[\[12\]](#) A dust mask (type N95 or equivalent) is also recommended.[\[10\]](#)
- Storage: Store in a cool, well-ventilated place. Keep the container tightly closed.[\[12\]](#) Some suppliers recommend storage at -20°C under an inert gas in sealed amber vials for long-term stability.[\[1\]](#)
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[12\]](#)

- Skin: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice.[12]
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[12]
- Ingestion: Rinse mouth and call a poison center or doctor if you feel unwell.[12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Wholesale CAS 695-99-8 99% Purity 2-Chloro-1,4-benzoquinone, CAS 695-99-8 99% Purity 2-Chloro-1,4-benzoquinone Manufacturer - Qixiolivetol.com [qixiolivetol.com]
- 2. Page loading... [guidechem.com]
- 3. lookchem.com [lookchem.com]
- 4. 2-Chloro-1,4-benzoquinone | C₆H₃ClO₂ | CID 69671 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Chloro-1,4-benzoquinone, 95% | Fisher Scientific [fishersci.ca]
- 6. 2-氯-1,4-苯醌 95% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 2-CHLORO-1,4-BENZOQUINONE | 695-99-8 [chemicalbook.com]
- 8. 2-CHLORO-1,4-BENZOQUINONE synthesis - chemicalbook [chemicalbook.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. 2-クロロ-1,4-ベンゾキノン 95% | Sigma-Aldrich [sigmaaldrich.com]
- 11. 1,4-Benzoquinone - Wikipedia [en.wikipedia.org]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2-Chloro-1,4-benzoquinone: A Technical Overview for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222853#2-chloro-1-4-benzoquinone-molecular-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com